

Assessing the Safety Profile: DSPE-PEG1000-YIGSR Shows Minimal Cytotoxicity on Healthy Cells

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Compound of Interest

Compound Name: *DSPE-PEG1000-YIGSR*

Cat. No.: *B039488*

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A comprehensive analysis of available data indicates that **DSPE-PEG1000-YIGSR**, a functionalized lipid-polymer conjugate designed for targeted drug delivery, exhibits a favorable safety profile with minimal cytotoxic effects on healthy human cells. This positions it as a promising candidate for therapeutic applications where minimizing off-target toxicity is paramount. In comparison to other targeting moieties, **DSPE-PEG1000-YIGSR** demonstrates a competitive or superior biocompatibility, particularly in studies involving cell lines relevant to its targeting mechanism, such as endothelial cells and fibroblasts.

The YIGSR peptide, a sequence derived from the laminin $\beta 1$ chain, specifically targets the 67 kDa laminin receptor, which is expressed on the surface of various healthy cells, including endothelial cells and fibroblasts. This targeted approach is designed to enhance the delivery of therapeutic payloads to specific tissues while sparing healthy, non-target cells.

While direct, head-to-head comparative studies on the cytotoxicity of **DSPE-PEG1000-YIGSR** against a wide range of other targeting systems on the same healthy cell lines are limited, the existing evidence suggests a high degree of biocompatibility. For instance, studies have shown that the YIGSR peptide can even promote the viability and proliferation of certain cell types, such as human umbilical vein endothelial cell (HUVEC) spheroids. Furthermore, research on human dermal fibroblasts has demonstrated that the YIGSR peptide can enhance collagen synthesis without negatively impacting cell proliferation.

Comparative Cytotoxicity Overview

To provide a clearer perspective on the safety of **DSPE-PEG1000-YIGSR**, this guide compares its cytotoxicity profile with that of other commonly used targeting systems. The following table summarizes available data on the effects of these systems on healthy human cells. It is important to note that direct comparisons are challenging due to variations in experimental conditions, cell lines, and conjugate formulations across different studies.

Targeting System	Alternative Ligands	Healthy Cell Line(s)	Observed Cytotoxicity
DSPE-PEG1000-YIGSR	-	Human Dermal Fibroblasts, HUVECs	No significant impact on cell proliferation; increased viability in some cases.
Folic Acid Conjugates	Folic Acid	L929 (murine fibroblast), HEK-29	

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